

In-depth Technical Guide: Physicochemical Properties of (2E)-Leocarpinolide F

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Compound of Interest

Compound Name: (2E)-Leocarpinolide F

Cat. No.: B13728996

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A comprehensive analysis of the physicochemical characteristics, experimental protocols, and biological activities of **(2E)-Leocarpinolide F** remains unavailable in the current scientific literature. Extensive searches for this specific compound did not yield data regarding its molecular formula, molecular weight, melting point, boiling point, solubility, or spectroscopic information.

The scientific focus in related research has been on a different, albeit similarly named, compound: Leocarpinolide B. This natural product, a sesquiterpene lactone, has been the subject of multiple studies investigating its potential therapeutic applications, particularly its anti-inflammatory properties.

Leocarpinolide B: A Structurally Related Compound of Interest

Leocarpinolide B has been isolated from *Sigesbeckia Herba*, a plant used in traditional medicine.^[1] Research has demonstrated its potent anti-inflammatory and antioxidant effects.^[2]

Biological Activity of Leocarpinolide B

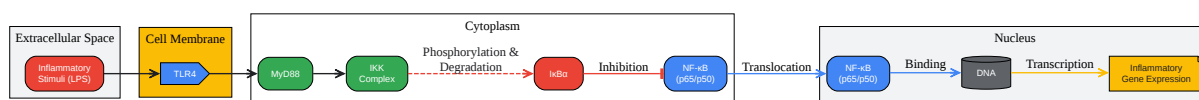
Studies have shown that Leocarpinolide B can attenuate collagen type II-induced arthritis in mice by inhibiting the DNA binding activity of NF-κB.^{[1][3]} It has been observed to decrease the production of autoimmune antibodies and inflammatory cytokines in the joints.^[1] In vitro experiments have further revealed that Leocarpinolide B inhibits the proliferation, migration, and invasion of human synovial cells.^[1]

The anti-inflammatory mechanism of Leocarpinolide B involves the mediation of the NF- κ B and Nrf2 pathways in macrophages.[2] It has been shown to inhibit the production of nitric oxide (NO), prostaglandin E2 (PGE2), and various cytokines, as well as the expression of cyclooxygenase-2 (COX-2) and inducible nitric oxide synthases (iNOS) in lipopolysaccharide (LPS)-induced RAW264.7 cells.[2]

Signaling Pathways Associated with Leocarpinolide B

The anti-inflammatory effects of Leocarpinolide B are linked to its ability to modulate key signaling pathways. The primary mechanism identified is the inhibition of the nuclear factor kappa B (NF- κ B) pathway.[1][2] Additionally, Leocarpinolide B has been found to activate the nuclear factor erythroid 2-related factor 2 (Nrf2) pathway, which is involved in the antioxidant response.[2]

Below is a generalized representation of the NF- κ B signaling pathway, which Leocarpinolide B has been shown to inhibit.



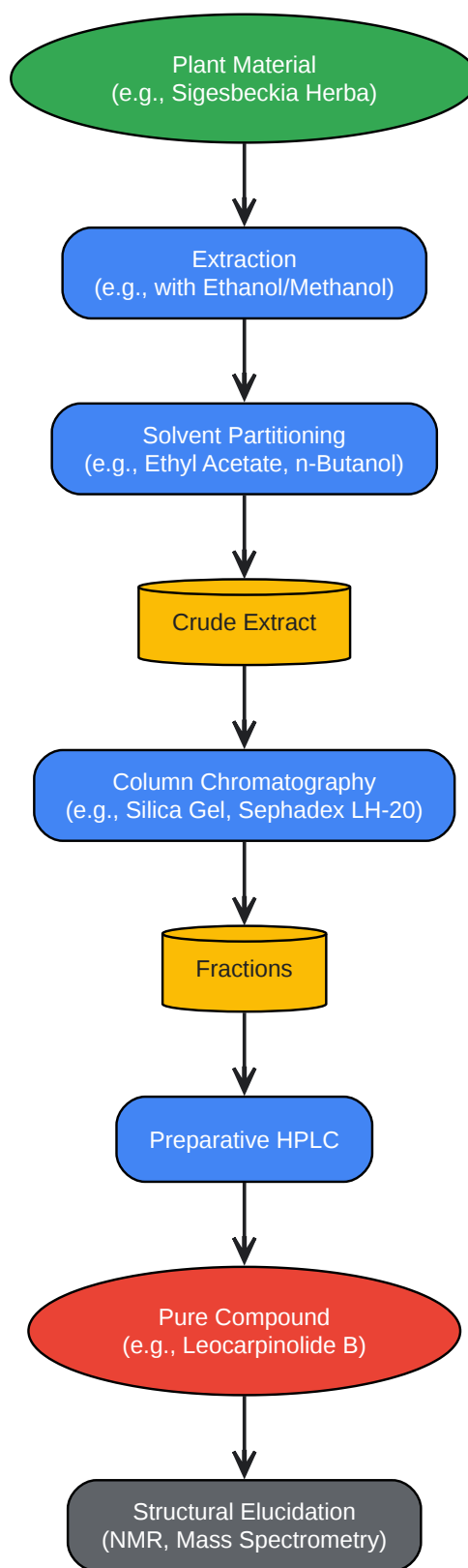
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Figure 1: Generalized NF- κ B Signaling Pathway.

Experimental Protocols

While specific protocols for "**(2E)-Leocarpinolide F**" are not available, the isolation and purification of related natural products like Leocarpinolide B typically involve chromatographic techniques.

A general workflow for the isolation of natural products from plant material is outlined below.



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Figure 2: General Workflow for Natural Product Isolation.

In conclusion, there is a significant lack of information regarding the physicochemical properties of **(2E)-Leocarpinolide F**. The available research is centered on Leocarpinolide B, a compound with demonstrated anti-inflammatory and antioxidant activities. Further investigation is required to isolate, characterize, and determine the biological relevance of **(2E)-Leocarpinolide F**. Researchers and drug development professionals interested in this area should focus on the initial isolation and structural elucidation of this specific compound to enable future studies on its physicochemical properties and potential therapeutic applications.

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References

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